

Essential Safety and Logistics for Handling ARRY-380 (Tucatinib)

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Compound of Interest

Compound Name: Arry-380

Cat. No.: B605589

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For researchers, scientists, and drug development professionals, ensuring safe handling of investigational compounds like **ARRY-380** (also known as Tucatinib) is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

ARRY-380 presents several health hazards that necessitate careful handling. According to safety data sheets, the compound is harmful if swallowed, may cause eye irritation, is suspected of damaging fertility or the unborn child, and may cause damage to organs through prolonged or repeated exposure^{[1][2]}. It is also toxic to aquatic life with long-lasting effects^[1].

The following table summarizes the recommended personal protective equipment (PPE) to be used when handling **ARRY-380**.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, disposable (e.g., nitrile)
Eye/Face Protection	Safety Glasses/Goggles	ANSI Z87.1 compliant safety glasses with side shields or goggles
Face Shield		Recommended when there is a risk of splashing
Respiratory Protection	Respirator	NIOSH-approved respirator (e.g., N95 or higher) if working with powder or creating dust
Skin and Body Protection	Lab Coat	Standard laboratory coat
Additional Protection		Consider a disposable gown or apron for larger quantities or when splashing is likely

Step-by-Step Handling and Disposal Plan

This section outlines a procedural guide for the safe handling and disposal of **ARRY-380**.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Follow the storage temperature recommendations provided on the product insert, which is typically -20°C for stock solutions^[3].

2. Preparation and Handling:

- Work in a designated area, such as a chemical fume hood, to minimize inhalation exposure.

- Before handling, ensure all required PPE is correctly donned.
- Avoid direct contact with the skin, eyes, and clothing.
- When weighing or transferring the solid compound, take care to avoid generating dust.
- For creating solutions, dissolve **ARRY-380** in a suitable solvent like DMSO within the fume hood[3][4].

3. Spill Management:

- In case of a small spill, carefully absorb the material with an inert absorbent material.
- Place the contaminated material into a sealed container for proper disposal.
- Ventilate the area and clean the spill site thoroughly.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

4. Decontamination:

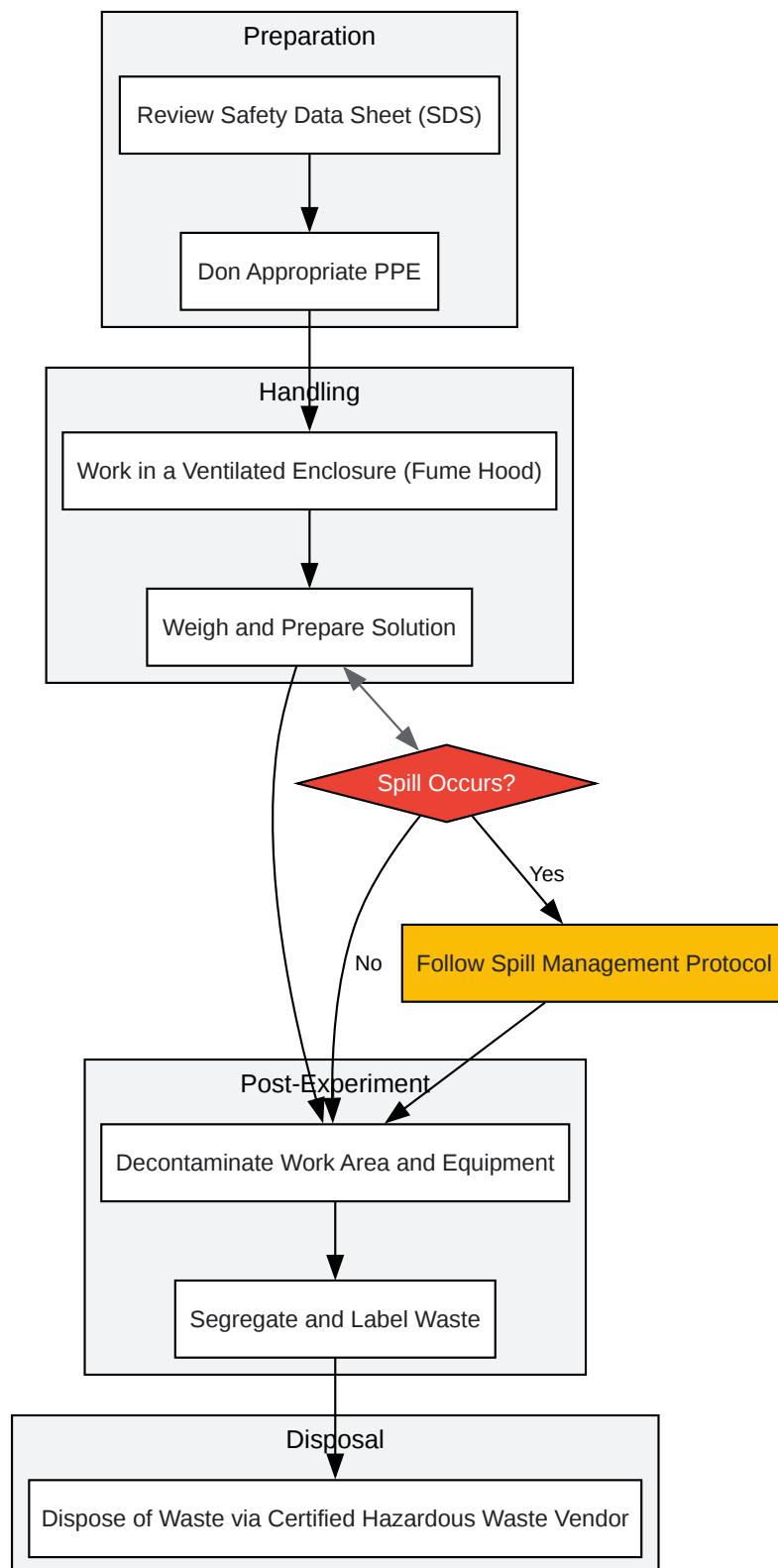
- Decontaminate all surfaces and equipment that have come into contact with **ARRY-380** using an appropriate cleaning agent.
- Wipe down the work area in the fume hood after each use.

5. Waste Disposal:

- Dispose of all waste materials, including empty containers, contaminated PPE, and unused compound, in accordance with local, state, and federal regulations for hazardous waste.
- Do not allow the compound to enter drains or waterways[2].

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **ARRY-380**.

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Caption: Workflow for Safe Handling and Disposal of **ARRY-380**.

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling ARRY-380 (Tucatinib)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b605589#personal-protective-equipment-for-handling-arry-380>

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